

Comprehensive Safety & Operational Guide: Handling 4-(1H-imidazole-1-carbonyl)morpholine

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Compound of Interest

Compound Name: 4-(1H-imidazole-1-carbonyl)morpholine

CAS No.: 93605-74-4

Cat. No.: B3169224

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Executive Summary & Chemical Profiling

Welcome to the application protocol for handling **4-(1H-imidazole-1-carbonyl)morpholine** (CAS: 93605-74-4). As a Senior Application Scientist, I frequently see this highly reactive acyl imidazole derivative utilized in drug development for the synthesis of complex amides, ureas, and carbamates ([1]). While its electrophilic carbonyl center makes it an excellent carbonylating agent, this exact property dictates its stringent handling requirements. The compound is highly moisture-sensitive and acts as a potent acylation agent toward biological tissues, requiring rigorous Personal Protective Equipment (PPE) and environmental controls ().

Mechanistic Hazard Profiling

To design an effective safety protocol, we must first understand the molecular causality behind the compound's hazards. Do not simply memorize hazard codes; understand why the chemical behaves the way it does. The table below synthesizes the quantitative GHS data with the underlying chemical mechanisms.

Table 1: Hazard Profile and Mechanistic Causality

GHS Code	Hazard Statement	Mechanistic Causality	Required Operational Mitigation
H302	Harmful if swallowed	Rapid hydrolysis in gastric acid releases morpholine, a known mucosal toxicant.	Full face shield; strict isolation from food/drink.
H312	Harmful in contact with skin	The lipophilic morpholine ring facilitates transdermal penetration of the reactive carbonyl center.	Double-layered nitrile gloves (min. 0.11mm).
H315	Causes skin irritation	Electrophilic acylation of epidermal keratinocytes and surface proteins.	Flame-retardant lab coat; fully buttoned.
H319	Causes serious eye irritation	Irreversible nucleophilic attack by corneal proteins on the active acyl group.	Tight-fitting chemical safety goggles.
H332	Harmful if inhaled	Deposition of reactive dust in the alveoli causes localized acute inflammation.	Mandatory handling inside a certified fume hood.
H335	May cause respiratory irritation	Exothermic reaction with respiratory mucosal water, releasing imidazole.	Fume hood (face velocity ≥ 100 fpm).

(Data aggregated from standardized safety profiles for CAS 93605-74-4[1])

Personal Protective Equipment (PPE) Matrix

Generic lab safety standards are insufficient for reactive intermediates. The specific reactivity of **4-(1H-imidazole-1-carbonyl)morpholine** requires targeted PPE choices:

- Hand Protection: Use Nitrile gloves exclusively.
 - Causality: This reagent is typically handled alongside polar aprotic solvents (e.g., DMF, DMSO, DCM). Nitrile provides superior chemical resistance to these solvents compared to latex, preventing the solvent from acting as a vehicle that carries the dissolved acyl imidazole through the glove matrix and into your skin.
- Eye Protection: Tight-fitting chemical splash goggles paired with a face shield.
 - Causality: The solid is prone to aerosolization during transfer. Standard safety glasses leave the orbital area exposed to reactive dust, risking irreversible corneal acylation.
- Body Protection: A flame-retardant (FR) lab coat and closed-toe, non-porous shoes.
- Respiratory Protection: Handling must occur in a fume hood. If a fume hood is compromised, a NIOSH-approved N95 or P100 particulate respirator is required to block the inhalation of reactive micro-particles ([1]).

Operational Workflow: Step-by-Step Methodologies

Because this compound hydrolyzes into morpholine and imidazole-1-carboxylic acid upon contact with atmospheric moisture, it must be handled as a moisture-sensitive reactive intermediate.

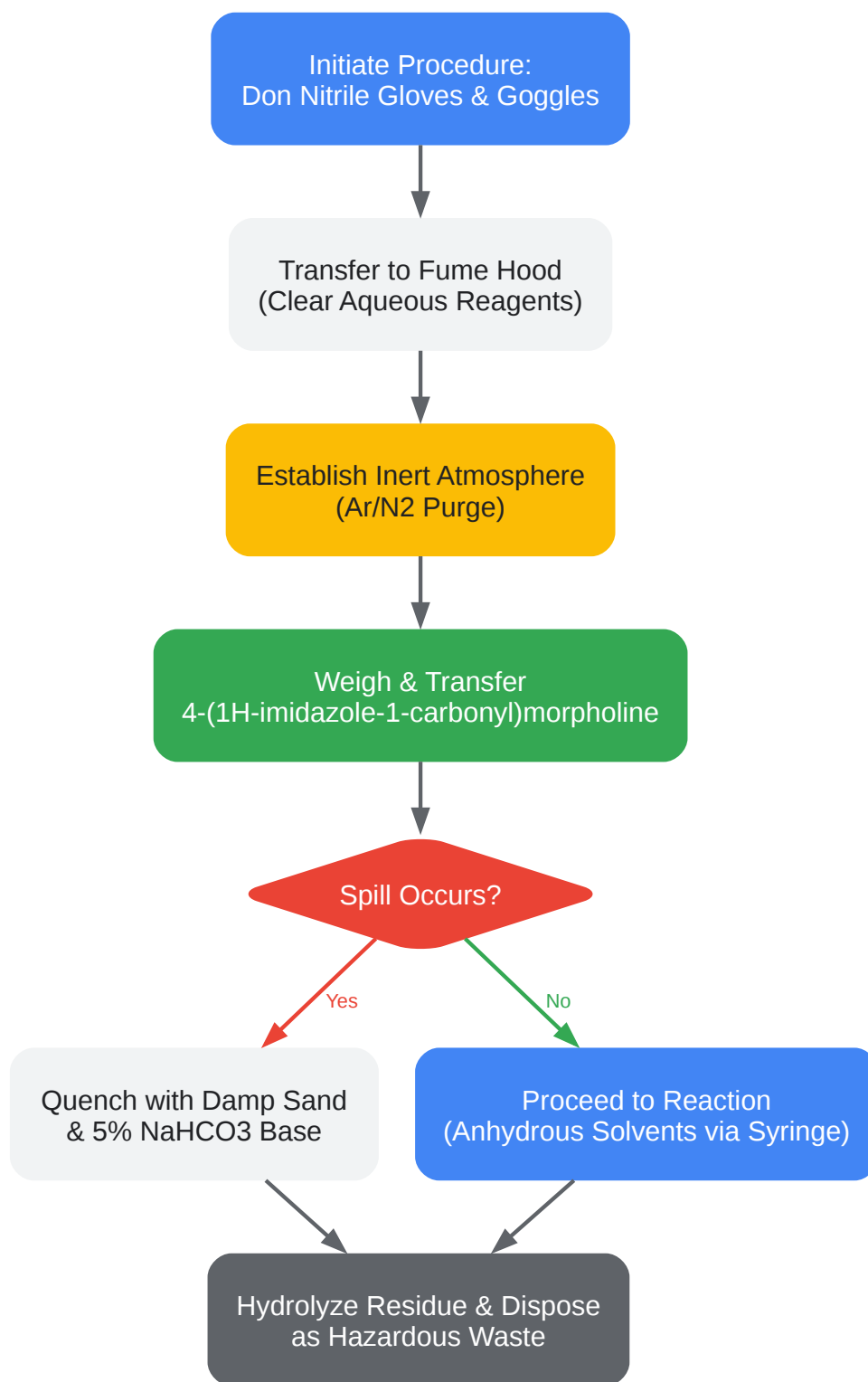
Protocol 1: Anhydrous Handling and Weighing

- Environmental Preparation: Ensure the fume hood is operating at a face velocity of 100–120 fpm. Clear the workspace of any aqueous reagents or nucleophilic solvents (e.g., amines, alcohols).
- Apparatus Purge: Place the receiving Schlenk flask or reaction vial into the fume hood. Purge the vessel with dry Argon or Nitrogen gas for 5 minutes to displace atmospheric moisture.

- **Static-Free Transfer:** Using a grounded, anti-static stainless steel spatula, transfer the **4-(1H-imidazole-1-carbonyl)morpholine**.
 - **Causality:** The powder can hold a static charge, causing it to repel from the spatula and aerosolize, drastically increasing inhalation risk (H332).
- **Sealing:** Immediately seal the source bottle and the receiving vessel with a rubber septum. Wrap the seal with Parafilm to prevent moisture ingress.
- **Solvent Introduction:** Introduce anhydrous solvents (e.g., anhydrous DCM) via a syringe directly through the septum to maintain the inert atmosphere.

Process Visualization

The following diagram illustrates the logical workflow for safely handling and processing this reactive intermediate.



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Operational workflow and contingency pathways for handling moisture-sensitive acyl imidazoles.

Spill Response & Decontamination Protocol

In the event of a spill, swift and chemically logical action is required. This protocol utilizes a self-validating system to ensure complete neutralization before you interact with the waste.

Protocol 2: Spill Decontamination

- Isolation: Evacuate personnel from the immediate vicinity of the fume hood. Ensure full PPE is worn ().
- Physical Containment: Cover the spilled powder with damp sand or vermiculite.
 - Causality: The controlled moisture in the sand initiates a slow, non-violent hydrolysis of the acyl imidazole, converting the reactive electrophile into benign morpholine and imidazole.
- Chemical Quenching: Spray the covered spill with a 5% Sodium Bicarbonate (NaHCO_3) solution.
- Self-Validation Check: Observe the spill area. The hydrolysis of any transient carbamate intermediates will release trace amounts of CO_2 gas. This step is self-validating: Once the mild effervescence completely ceases, you have visual confirmation that the active reagent has been fully consumed and neutralized.
- Cleanup: Sweep the neutralized slurry into a designated solid hazardous waste container. Wash the fume hood surface with soap and water.

End-of-Lifecycle Disposal Plan

Disposing of unquenched reactive intermediates into mixed organic waste streams can lead to unpredictable, pressure-generating reactions (e.g., cross-reacting with waste alcohols or amines in the carboy).

Protocol 3: Safe Disposal

- In-Flask Quenching: Before disposing of reaction vessels or expired reagent bottles, add a primary alcohol (such as Methanol or Ethanol) or a 1M NaOH aqueous solution to the flask under controlled magnetic stirring.

- Incubation: Allow the mixture to stir for 30 minutes at room temperature to ensure 100% conversion of the acyl imidazole.
- Waste Segregation: Transfer the resulting liquid to a clearly labeled waste carboy.
 - Labeling: "Aqueous/Organic Waste: Contains Morpholine, Imidazole, and Quenched Carbamates."
- Regulatory Compliance: Do not pour down the drain. Transfer the sealed carboy to your institution's Environmental Health and Safety (EHS) department for high-temperature incineration ([1]).

References

- Title: (1H-Imidazol-1-yl)(morpholino)methanone | 93605-74-4 Properties and Safety Source: Sigma-Aldrich URL:[[Link](#)]

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Sources

- 1. 93605-74-4 | (1H-Imidazol-1-yl)(morpholino)methanone | Ambeed.com [[ambeed.com](https://www.ambeed.com)]
- To cite this document: BenchChem. [Comprehensive Safety & Operational Guide: Handling 4-(1H-imidazole-1-carbonyl)morpholine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3169224/docs#comprehensive-safety-operational-guide-handling-4-1h-imidazole-1-carbonyl-morpholine>]

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